

Application Notes and Protocols for Acryloyl-PEG4-OH in Cell Encapsulation

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Compound of Interest

Compound Name: Acryloyl-PEG4-OH

Cat. No.: B3120244

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Introduction

Poly(ethylene glycol) (PEG) based hydrogels are a cornerstone in the field of biomedical engineering and regenerative medicine, primarily due to their biocompatibility, tunable mechanical properties, and high water content, which mimics the native extracellular matrix (ECM). **Acryloyl-PEG4-OH** is a short-chain, mono-acrylated PEG derivative that serves as a versatile building block for the fabrication of such hydrogels. Its single acrylate group allows for its incorporation into a polymer network via photopolymerization, while the terminal hydroxyl group (-OH) provides a site for further functionalization, enabling the covalent attachment of bioactive molecules.

These application notes provide a detailed protocol for the encapsulation of cells within a hydrogel network formed by the copolymerization of **Acryloyl-PEG4-OH** with a di-acrylated PEG crosslinker. This system allows for precise control over the hydrogel's physical and biological properties.

Principle of the Method

Cell encapsulation using **Acryloyl-PEG4-OH** is achieved through photo-initiated free-radical polymerization. In this process, a photoinitiator, upon exposure to ultraviolet (UV) or visible light, generates free radicals. These radicals initiate the polymerization of the acrylate groups on both the mono-functional **Acryloyl-PEG4-OH** and a di-functional PEG-diacrylate (PEGDA)

crosslinker. The PEGDA forms the backbone of the hydrogel network, while the incorporation of **Acryloyl-PEG4-OH** can modify the network's properties, such as swelling and stiffness. The process is rapid and can be performed under cytocompatible conditions, making it suitable for encapsulating living cells in a three-dimensional (3D) environment.

Quantitative Data Summary

The physical properties of the hydrogel and the viability of encapsulated cells are highly dependent on the polymer concentration and the ratio of mono-functional to di-functional PEG acrylates.

Parameter	Condition	Typical Value	Reference
Cell Viability	20 wt% total polymer concentration	>80%	[1][2]
40 wt% total polymer concentration	~36%	[1]	
Compressive Modulus	20 wt% PEGDA (3.4 kDa/400 Da blend)	~0.4 MPa	[1]
40 wt% PEGDA (3.4 kDa/400 Da blend)	~1.6 MPa	[1]	
Shear Modulus	5-20% wt/wt 6 kDa PEGDA	Increases with increasing PEGMA concentration	[3]
Swelling Ratio	5-20% wt/wt 6 kDa PEGDA	Decreases with increasing PEGMA concentration	[3]

Experimental Protocols

Materials and Reagents

- **Acryloyl-PEG4-OH** (CAS: 26150-06-1)
- Poly(ethylene glycol) diacrylate (PEGDA) (e.g., MW 3.4 kDa)

- Photoinitiator (e.g., Irgacure 2959)
- Phosphate-buffered saline (PBS), sterile
- Cell culture medium
- Cells for encapsulation
- Live/Dead viability/cytotoxicity kit
- UV light source (365 nm)

Protocol 1: Preparation of Pre-polymer Solution

- Prepare a stock solution of the photoinitiator (e.g., 0.5% w/v Irgacure 2959 in sterile PBS).
- In a sterile, light-protected tube, dissolve **Acryloyl-PEG4-OH** and PEGDA in sterile PBS to the desired total polymer concentration (e.g., 20% w/v). The ratio of **Acryloyl-PEG4-OH** to PEGDA can be varied to modulate hydrogel properties. A common starting point is a 1:1 molar ratio of acrylate groups from each component.
- Add the photoinitiator stock solution to the pre-polymer solution to a final concentration of 0.05% w/v.
- Gently mix by pipetting until the solution is homogeneous. Keep the solution on ice and protected from light until use.

Protocol 2: Cell Encapsulation

- Harvest cells and resuspend them in a small volume of sterile PBS or cell culture medium to achieve a high cell density.
- Add the cell suspension to the pre-polymer solution to achieve the desired final cell concentration (e.g., 1×10^6 cells/mL). Mix gently to ensure uniform cell distribution.
- Pipette the cell-laden pre-polymer solution into a mold of the desired shape and size (e.g., between two glass slides with a defined spacer thickness).

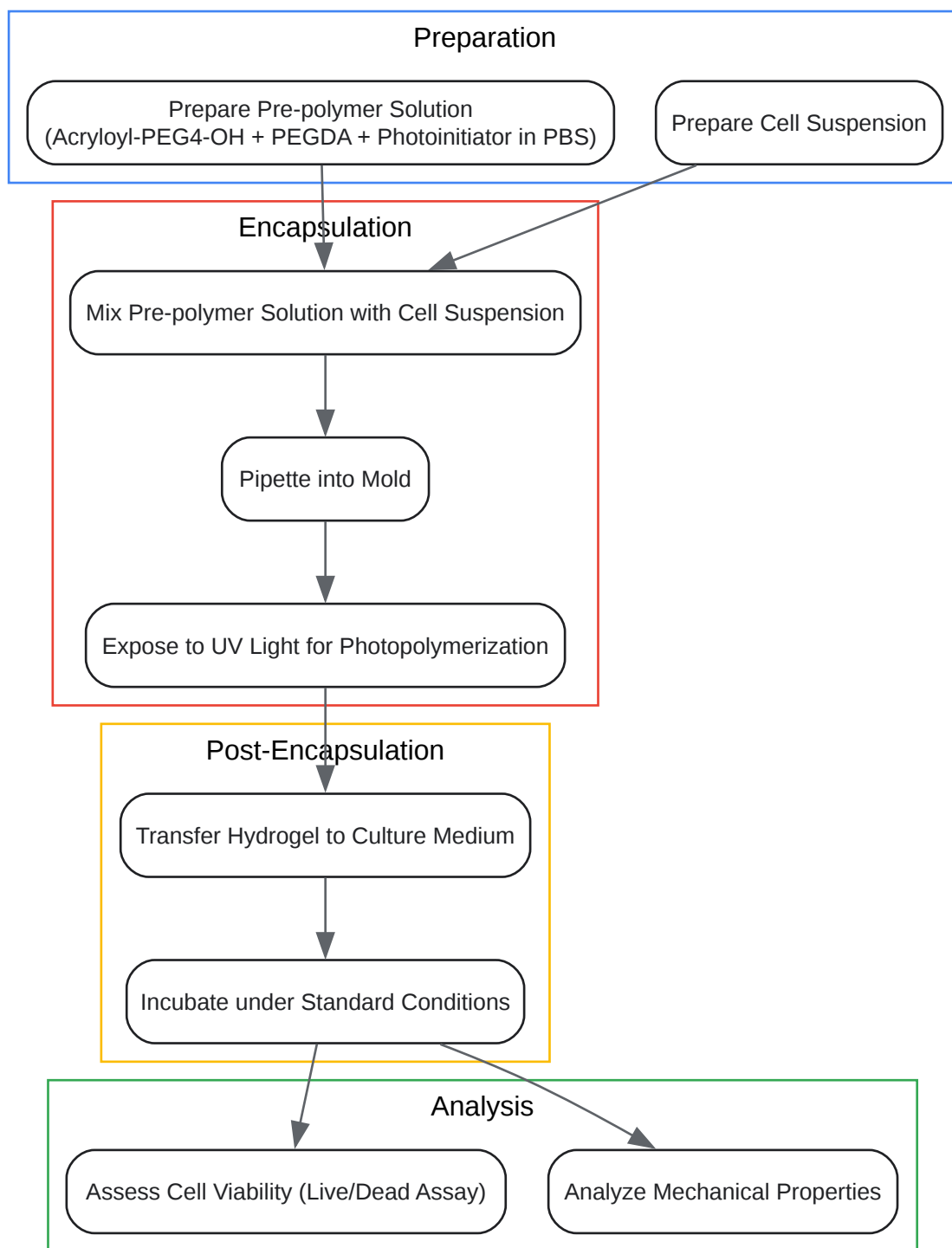
- Expose the solution to UV light (e.g., 365 nm, ~5-10 mW/cm²) for a sufficient time to achieve complete gelation (typically 1-5 minutes). The exposure time should be optimized to ensure complete crosslinking while minimizing potential UV damage to the cells.
- After polymerization, gently remove the cell-laden hydrogel from the mold and place it in a sterile culture dish with pre-warmed cell culture medium.
- Incubate the hydrogels under standard cell culture conditions (37°C, 5% CO₂).

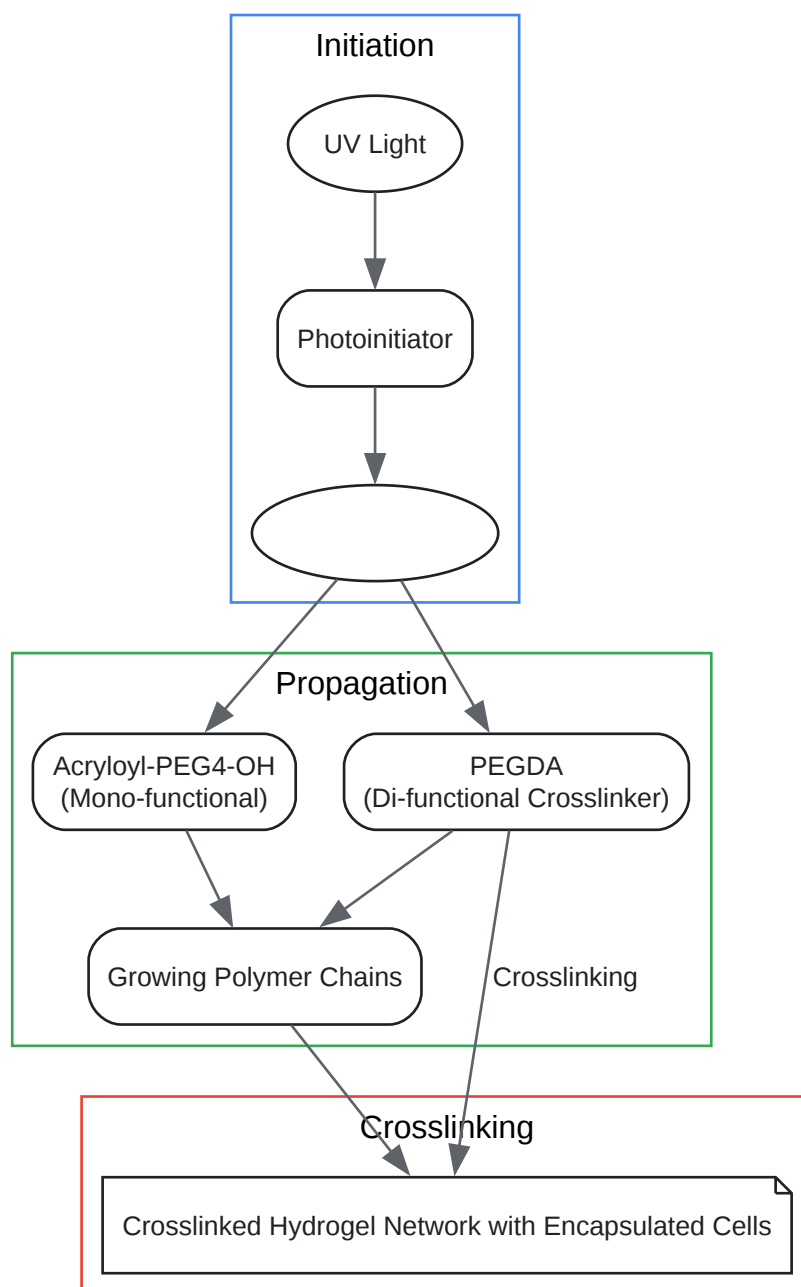
Protocol 3: Assessment of Cell Viability

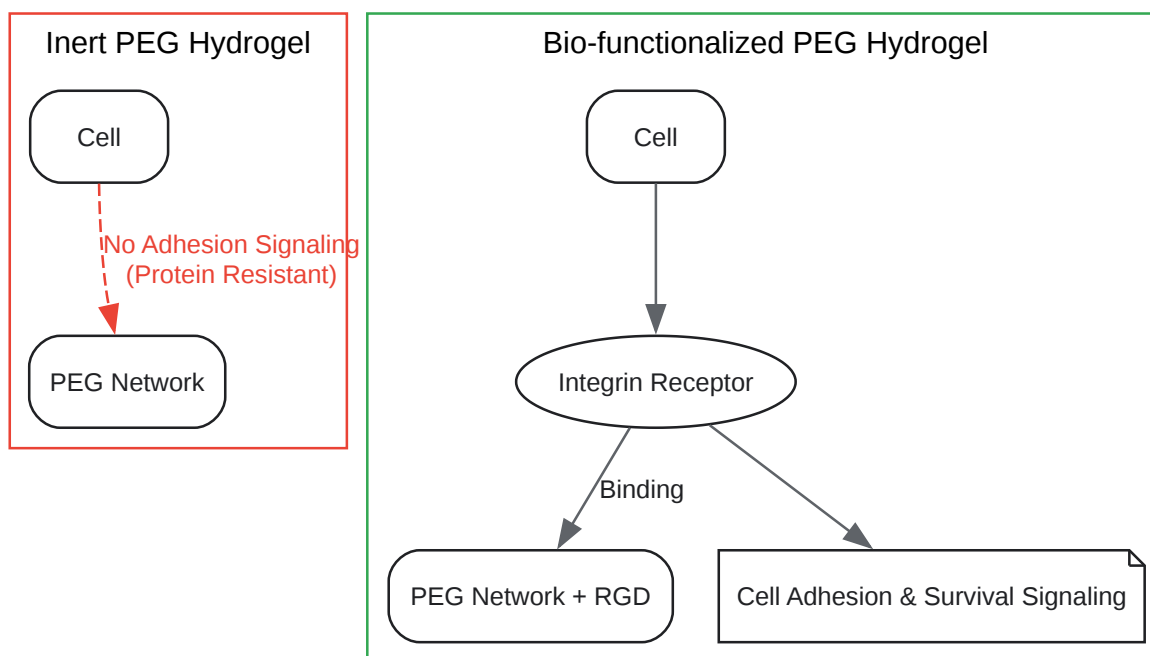
- At desired time points, transfer the cell-laden hydrogels to a new culture plate.
- Wash the hydrogels twice with sterile PBS.
- Prepare the Live/Dead staining solution according to the manufacturer's instructions.
- Incubate the hydrogels in the staining solution for the recommended time, protected from light.
- Visualize the encapsulated cells using a fluorescence microscope. Live cells will fluoresce green (Calcein-AM), and dead cells will fluoresce red (Ethidium Homodimer-1).
- Capture images from multiple random fields of view to quantify cell viability.

Visualizations

Experimental Workflow







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References

- 1. The Effects of Monoacrylated Poly(Ethylene Glycol) on the Properties of Poly(Ethylene Glycol) Diacrylate Hydrogels Used for Tissue Engineering - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Acrylate-Based PEG Hydrogels with Ultrafast Biodegradability for 3D Cell Culture - 西安交通大学 [scholar.xjtu.edu.cn/443]
- 3. The effects of monoacrylated poly(ethylene glycol) on the properties of poly(ethylene glycol) diacrylate hydrogels used for tissue engineering - PubMed [pubmed.ncbi.nlm.nih.gov]
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